

Application Notes and Protocols for the Analytical Characterization of Benzgalantamine Gluconate

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Compound of Interest

Compound Name: *Benzgalantamine gluconate*

CAS No.: *1542321-58-3*

Cat. No.: *B15722861*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzgalantamine gluconate is a prodrug of galantamine, a well-established acetylcholinesterase inhibitor used for the treatment of mild to moderate dementia of the Alzheimer's type. As a prodrug, benzgalantamine is designed to improve upon the pharmacokinetic properties of galantamine. Accurate and robust analytical methods are crucial for the quality control, stability testing, and pharmacokinetic analysis of **Benzgalantamine Gluconate** in drug development.

These application notes provide detailed protocols for the analysis of **Benzgalantamine Gluconate** using High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy. The provided methods are based on established analytical techniques for the parent compound, galantamine, and specific characterization data for **Benzgalantamine Gluconate**.

High-Performance Liquid Chromatography (HPLC) Analysis

The following HPLC method is adapted from established protocols for galantamine hydrobromide and is suitable for the quantification of **Benzgalantamine Gluconate** and the detection of related substances.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

Parameter	Condition
Mobile Phase	Phosphate Buffer:Acetonitrile (75:25 v/v)
Column	Inertsil ODS-3V (150 mm x 4.6 mm, 5 µm)
Flow Rate	1.0 mL/min
Detection Wavelength	230 nm
Retention Time	Approximately 4.2 min (for Galantamine HBr)
Linearity Range	6-30 µg/mL (for Galantamine HBr)
Correlation Coefficient (r^2)	> 0.999 (for Galantamine HBr)

Note: The retention time for **Benzgalantamine Gluconate** may differ from Galantamine HBr and should be determined experimentally.

Experimental Protocol: HPLC Method for Benzgalantamine Gluconate

1. Materials and Reagents:

- **Benzgalantamine Gluconate** reference standard
- Acetonitrile (HPLC grade)
- Disodium hydrogen orthophosphate (analytical grade)
- Orthophosphoric acid (analytical grade)

- Water (HPLC grade)

2. Equipment:

- HPLC system with a UV detector
- Inertsil ODS-3V column (150 mm x 4.6 mm, 5 μ m) or equivalent
- Analytical balance
- Volumetric flasks
- Pipettes
- Syringe filters (0.45 μ m)

3. Preparation of Solutions:

- **Phosphate Buffer Preparation:** Accurately weigh and dissolve an appropriate amount of disodium hydrogen orthophosphate in HPLC grade water to achieve the desired buffer concentration. Adjust the pH to a suitable value using orthophosphoric acid.
- **Mobile Phase Preparation:** Mix the prepared phosphate buffer and acetonitrile in a 75:25 (v/v) ratio. Degas the mobile phase before use.
- **Standard Solution Preparation:** Accurately weigh a known amount of **Benzgalantamine Gluconate** reference standard and dissolve it in the mobile phase to prepare a stock solution. Prepare a series of calibration standards by diluting the stock solution with the mobile phase to achieve concentrations within the expected linear range.
- **Sample Preparation:** Accurately weigh the sample containing **Benzgalantamine Gluconate** and dissolve it in a known volume of the mobile phase. Filter the solution through a 0.45 μ m syringe filter before injection.

4. Chromatographic Conditions:

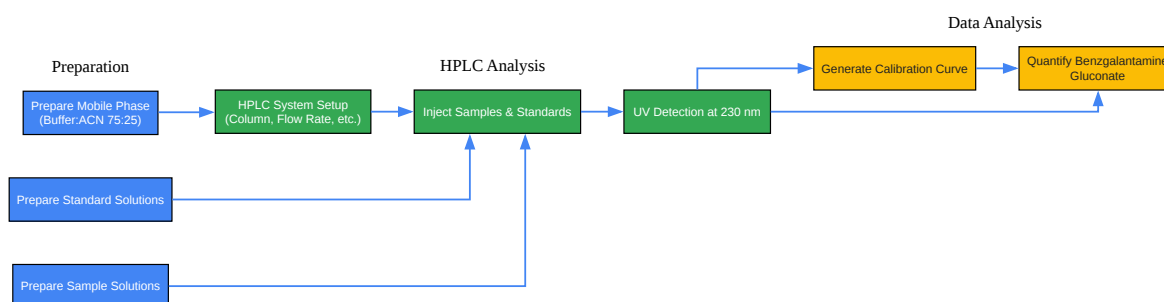
- **Column:** Inertsil ODS-3V (150 mm x 4.6 mm, 5 μ m)

- Mobile Phase: Phosphate Buffer:Acetonitrile (75:25 v/v)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: Ambient
- Detection: UV at 230 nm

5. Analysis:

- Inject the standard solutions to construct a calibration curve.
- Inject the sample solutions to determine the concentration of **Benzgalantamine Gluconate**.

HPLC Workflow Diagram



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Caption: HPLC analysis workflow for **Benzgalantamine Gluconate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is a powerful technique for the structural elucidation and confirmation of **Benzgalantamine Gluconate**. Patent literature confirms the use of ^1H NMR in D_2O for structural verification.[3]

Quantitative Data Summary (^1H NMR)

Parameter	Condition
Solvent	Deuterium Oxide (D_2O)
Internal Standard	Not specified (TSP or similar recommended)
Expected Chemical Shifts	Consistent with the structure of Benzgalantamine Gluconate

Note: Specific chemical shift values and coupling constants should be determined from the acquired spectrum and compared with the expected structure.

Experimental Protocol: ^1H NMR of Benzgalantamine Gluconate

1. Materials and Reagents:

- **Benzgalantamine Gluconate** sample
- Deuterium Oxide (D_2O , 99.9 atom % D)
- NMR tubes (5 mm)

2. Equipment:

- NMR spectrometer (e.g., 400 MHz or higher)
- Vortex mixer
- Pipettes

3. Sample Preparation:

- Accurately weigh approximately 5-10 mg of the **Benzgalantamine Gluconate** sample.
- Dissolve the sample in approximately 0.6-0.7 mL of D₂O in a clean, dry vial.
- Vortex the vial to ensure complete dissolution.
- Transfer the solution to a 5 mm NMR tube.

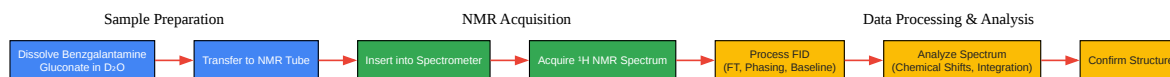
4. NMR Acquisition:

- Insert the NMR tube into the spectrometer.
- Lock the spectrometer on the deuterium signal of D₂O.
- Shim the magnetic field to achieve optimal resolution.
- Acquire the ¹H NMR spectrum using appropriate parameters (e.g., number of scans, relaxation delay).
- Process the acquired Free Induction Decay (FID) by applying a Fourier transform, phase correction, and baseline correction.

5. Data Analysis:

- Integrate the signals in the ¹H NMR spectrum.
- Determine the chemical shifts (δ) in parts per million (ppm) relative to a reference signal (e.g., residual HDO).
- Analyze the coupling patterns (multiplicity and coupling constants, J) to aid in structural assignment.
- Confirm that the observed spectrum is consistent with the chemical structure of **Benzgalantamine Gluconate**.

NMR Workflow Diagram



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References

- 1. scispace.com [scispace.com]
- 2. ijpras.com [ijpras.com]
- 3. EP4029867A1 - Formes solides de gluconate de benzoate de galantamine - Google Patents [patents.google.com]
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